

Benzenethiol molecular weight and formula

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Compound of Interest

Compound Name: Benzenethiol

Cat. No.: B1682325

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Core Molecular Data

Benzenethiol, also known as thiophenol, is an organosulfur compound. Its fundamental molecular properties are summarized below.

Property	Value	Citations
Molecular Formula	C ₆ H ₆ S	[1][2]
Linear Formula	C ₆ H ₅ SH	[3][4]
Molecular Weight	110.18 g/mol	[1][3][4]
Average Molecular Weight	110.177 g/mol	[5]
Monoisotopic Molecular Weight	110.019020882 g/mol	[5]

The chemical structure of **benzenethiol** consists of a phenyl group (-C₆H₅) bonded to a sulfhydryl group (-SH).[5] This structure is analogous to phenol, with the oxygen atom of the hydroxyl group replaced by a sulfur atom.[5]

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